

Application Notes and Protocols for In Vivo Studies with BDM88855

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Compound of Interest

Compound Name: BDM88855

Cat. No.: B15563310

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Introduction

BDM88855 is a novel, allosteric inhibitor of the AcrAB-TolC efflux pump in Gram-negative bacteria.[1][2] By blocking this primary resistance-nodulation-division (RND) transporter, **BDM88855** has been shown to potentiate the activity of various antibiotics against pathogens like E. coli.[1][3] These application notes provide a comprehensive guide for the preparation and use of **BDM88855** in preclinical in vivo studies, addressing its formulation, characterization, and a roadmap for efficacy testing.

It is critical to note that while **BDM88855** has demonstrated promising in vitro activity, initial studies identified it as having intermediate intrinsic clearance, rendering it potentially suboptimal for extensive in vivo investigations.[4] Consequently, a more metabolically stable analog, BDM91288, was developed for in vivo proof-of-concept studies.[4] The information presented herein for **BDM88855** is based on available data and established methodologies for similar compounds, including BDM91288. Researchers are strongly advised to conduct their own preliminary studies to optimize the parameters for their specific experimental setup.

Physicochemical and In Vitro Properties of BDM88855

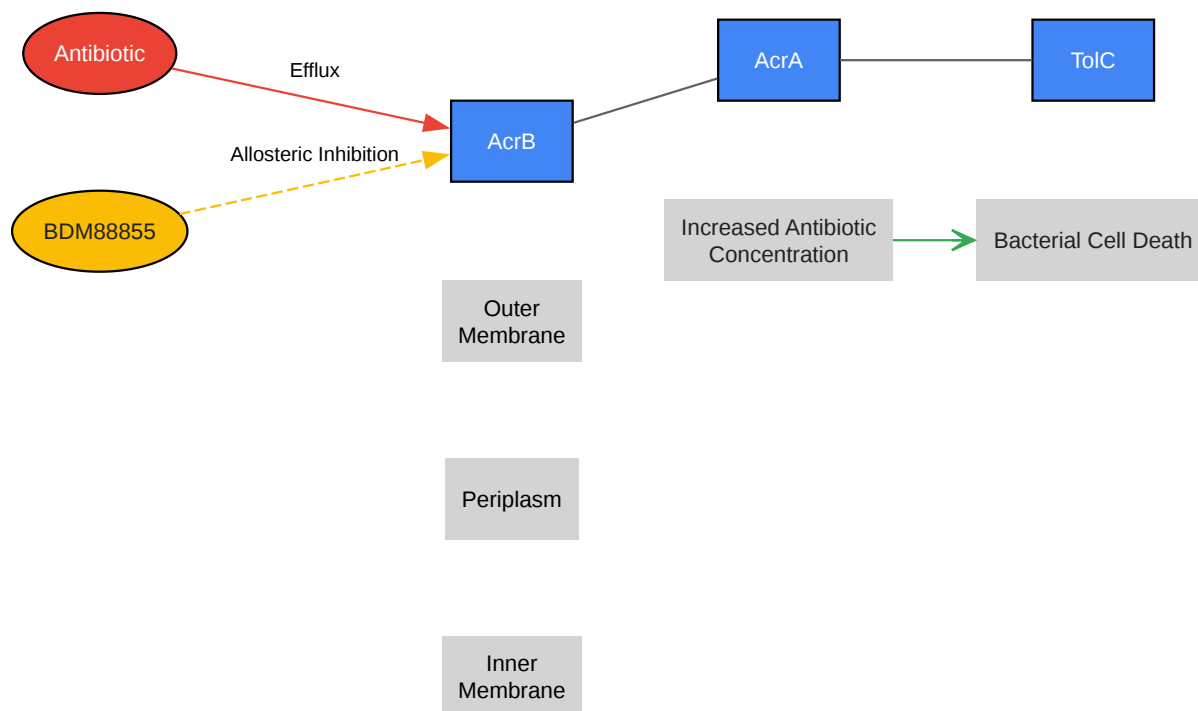
A summary of the known quantitative data for **BDM88855** is presented in Table 1. This information is crucial for the design of appropriate formulations and experimental protocols.

Table 1: Physicochemical and In Vitro Data for **BDM88855**

Parameter	Value	Reference
Molecular Weight	247.726 g/mol	[1]
Molecular Formula	C13H14ClN3	[1]
Appearance	Solid	[1]
In Vitro Solubility	10 mM in DMSO	[2]
Mouse Liver Microsomal Stability (Intrinsic Clearance)	59 μ L/min/mg proteins (intermediate)	[4]
In Vitro Cytotoxicity (BALB/3T3 cells)	CC50 > 100 μ M	[5]
Antibiotic Potentiation (E. coli)	Efficiently boosts AcrB substrate antibiotics at 100 μ M	[5]

Signaling Pathway of BDM88855 Action

BDM88855 functions by inhibiting the AcrAB-TolC efflux pump, a key mechanism of multidrug resistance in Gram-negative bacteria. The diagram below illustrates the mechanism of action.



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Caption: Mechanism of **BDM88855** action on the AcrAB-TolC efflux pump.

Experimental Protocols

Formulation of **BDM88855** for In Vivo Administration

Due to the low aqueous solubility of **BDM88855**, appropriate formulation is critical for achieving adequate exposure in animal models. The choice of vehicle will depend on the route of administration.

4.1.1. Materials

- **BDM88855** hydrochloride (or free base)
- Dimethyl sulfoxide (DMSO), sterile, injectable grade
- Polyethylene glycol 300 (PEG300), sterile

- Tween 80, sterile
- Corn oil, sterile
- 0.5% (w/v) Carboxymethyl cellulose (CMC) sodium in sterile water
- 10% (w/v) Hydroxypropyl- β -cyclodextrin (HP β CD) in sterile water or saline
- Sterile water for injection or sterile saline (0.9% NaCl)
- Sterile vials, syringes, and needles

4.1.2. Recommended Vehicles and Preparation

The following are suggested starting formulations based on common practices for poorly soluble compounds and information available for the analog BDM91288. It is imperative to determine the solubility and stability of **BDM88855** in the chosen vehicle prior to animal administration.

Table 2: Example Formulations for **BDM88855**

Route of Administration	Formulation	Preparation Protocol
Oral (PO)	10% HP β CD in sterile water	Dissolve BDM88855 in the 10% HP β CD solution. Gentle heating and sonication may be required to aid dissolution. Allow the solution to cool to room temperature before administration. This formulation was used for the analog BDM91288.[4]
Oral (PO)	0.5% CMC	Prepare a suspension of BDM88855 in 0.5% CMC. This is suitable for compounds that do not fully dissolve. Ensure the suspension is homogenous before each administration.
Intraperitoneal (IP) / Intravenous (IV)	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	Dissolve BDM88855 in DMSO first. Then, add PEG300 and mix. Add Tween 80 and mix. Finally, add saline dropwise while vortexing to avoid precipitation.
Subcutaneous (SC)	10% DMSO, 90% Corn oil	Dissolve BDM88855 in DMSO. Add the corn oil and mix thoroughly to form a solution or a fine suspension.

Protocol for a 1 mg/mL **BDM88855** formulation in 10% HP β CD (10 mL total volume):

- Weigh 10 mg of **BDM88855** hydrochloride.
- In a sterile vial, dissolve 1 g of HP β CD in 10 mL of sterile water or saline.
- Add the **BDM88855** to the HP β CD solution.

- Vortex or sonicate the mixture until the compound is fully dissolved. Gentle warming (e.g., 37°C) may be applied if necessary.
- Visually inspect the solution for any precipitates before administration.

Preliminary In Vivo Studies

Before proceeding to efficacy studies, it is essential to characterize the in vivo properties of the formulated **BDM88855**.

4.2.1. Maximum Tolerated Dose (MTD) and Acute Toxicity

Objective: To determine the highest dose of **BDM88855** that can be administered without causing significant toxicity.

Protocol:

- Use a cohort of healthy mice (e.g., C57BL/6 or BALB/c).
- Administer single escalating doses of the formulated **BDM88855** via the intended route of administration to different groups of mice (n=3-5 per group).
- Include a vehicle control group.
- Monitor the animals closely for at least 7 days for clinical signs of toxicity (e.g., weight loss, changes in behavior, ruffled fur) and mortality.
- The MTD is the highest dose that does not cause mortality or significant morbidity.

4.2.2. Pharmacokinetic (PK) Study

Objective: To determine the absorption, distribution, metabolism, and excretion (ADME) profile of **BDM88855**.

Protocol:

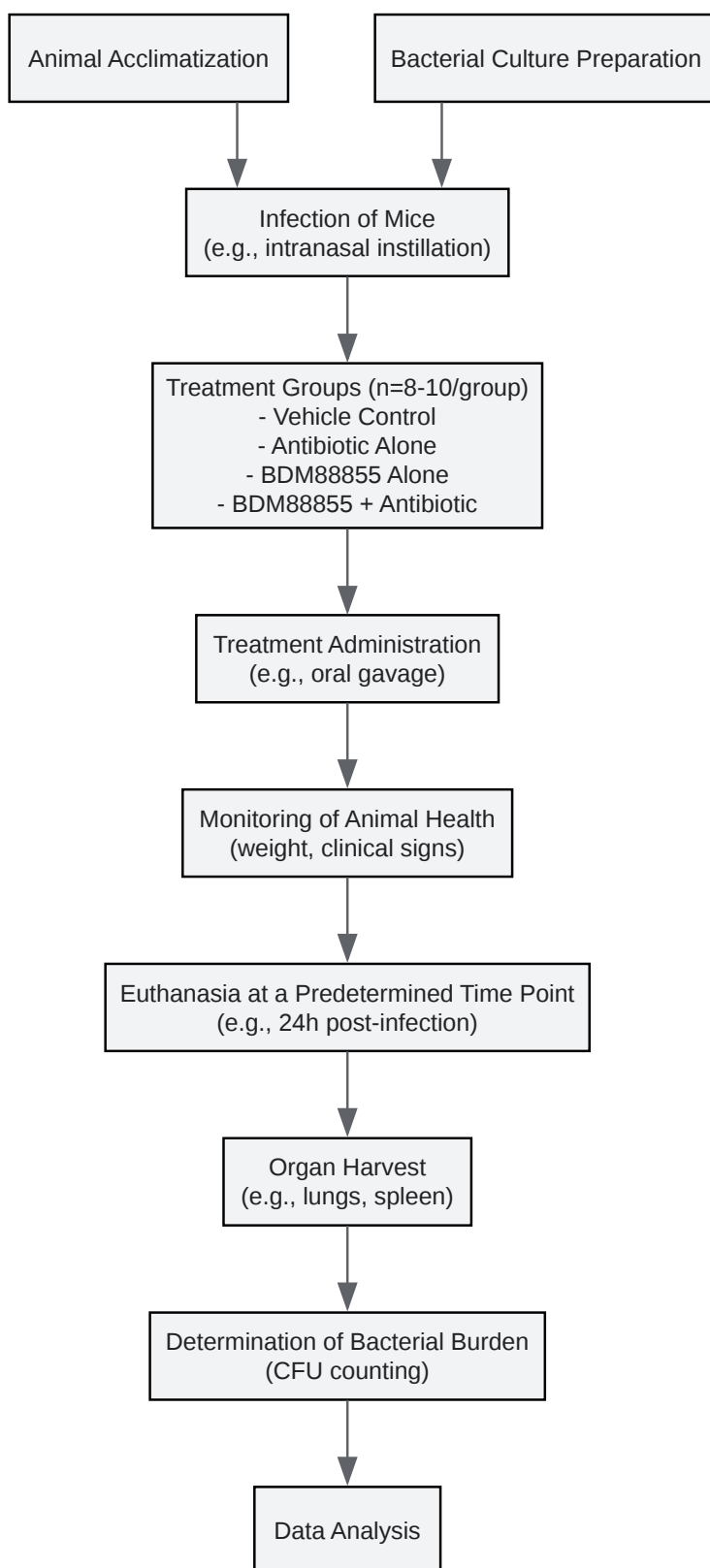
- Administer a single dose of formulated **BDM88855** to a cohort of mice at a dose below the MTD.

- Collect blood samples at various time points (e.g., 0, 15 min, 30 min, 1h, 2h, 4h, 8h, 24h) via an appropriate method (e.g., tail vein or retro-orbital bleeding).
- Process the blood to obtain plasma and store at -80°C until analysis.
- Analyze the plasma samples using a validated analytical method (e.g., LC-MS/MS) to determine the concentration of **BDM88855**.
- Calculate key PK parameters such as Cmax, Tmax, AUC, and half-life.

In Vivo Efficacy Study: Murine Infection Model

The following is a generalized protocol that should be adapted to the specific pathogen and infection model. A lung infection model, similar to that used for BDM91288, is described here.

Workflow for In Vivo Efficacy Study



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Caption: General workflow for an in vivo efficacy study of **BDM88855**.

Protocol:

- **Animal Model:** Use an appropriate mouse strain (e.g., BALB/c).
- **Bacterial Strain:** Use a relevant Gram-negative pathogen (e.g., *K. pneumoniae* or *E. coli*) for which the chosen antibiotic is a substrate of the AcrAB-TolC pump.
- **Infection:** Anesthetize the mice and infect them intranasally with a sublethal dose of the bacterial suspension.
- **Treatment:** At a specified time post-infection (e.g., 2 hours), administer the treatments as per the groups outlined in the workflow diagram. The doses of the antibiotic and **BDM88855** should be based on prior studies or preliminary dose-ranging experiments.
- **Monitoring:** Monitor the animals for signs of distress and record body weight daily.
- **Endpoint:** At a predetermined time point (e.g., 24 or 48 hours post-infection), euthanize the animals.
- **Bacterial Load Determination:** Aseptically remove the lungs and other relevant organs. Homogenize the tissues, prepare serial dilutions, and plate on appropriate agar plates to determine the number of colony-forming units (CFU) per organ.
- **Data Analysis:** Compare the bacterial loads between the different treatment groups using appropriate statistical tests. A significant reduction in the bacterial load in the combination therapy group compared to the antibiotic-alone group would indicate in vivo efficacy of **BDM88855**.

Conclusion

BDM88855 is a valuable research tool for studying the inhibition of the AcrAB-TolC efflux pump. While its suboptimal metabolic stability may limit its therapeutic potential, it can still be effectively used in short-term in vivo proof-of-concept studies. Careful formulation and preliminary pharmacokinetic and toxicity assessments are paramount for the successful execution of such studies. The protocols and data presented in these application notes provide a solid foundation for researchers to design and conduct robust in vivo experiments with

BDM88855. For studies requiring a more stable compound, the analog BDM91288 should be considered.

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